

Natural Sources and Isolation of 3-Hydroxy-5,7,8-trimethoxyflavone

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Compound of Interest

Compound Name: 3-Hydroxy-5,7,8-trimethoxyflavone

CAS No.: 103393-10-8

Cat. No.: B14332737

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Executive Summary

3-Hydroxy-5,7,8-trimethoxyflavone is a rare hydroxylated polymethoxyflavone (HPMF) belonging to the flavonol subclass. Unlike common flavonoids that exist primarily as glycosides, this lipophilic aglycone is characterized by a specific methoxylation pattern at positions 5, 7, and 8, with a free hydroxyl group at position 3. This structural configuration imparts unique physicochemical properties, including enhanced membrane permeability and specific biological activities such as anti-inflammatory and antioxidant effects.

This guide details the chemotaxonomic distribution of **3-Hydroxy-5,7,8-trimethoxyflavone** and provides a rigorous, self-validating protocol for its isolation from Citrus matrices. The methodology emphasizes "clean-label" extraction logic and high-resolution purification to support pharmaceutical and nutraceutical applications.

Chemotaxonomy and Natural Sources

While ubiquitous flavonoids like quercetin are found globally, **3-Hydroxy-5,7,8-trimethoxyflavone** exhibits a restricted distribution, primarily accumulating in the oil glands of Rutaceae fruit peels and specific medicinal roots.

Table 1: Primary Botanical Sources

Genus/Species	Family	Tissue	Abundance Profile	Significance
Citrus reticulata (Mandarin)	Rutaceae	Fruit Peel (Flavedo)	Moderate to High	Primary industrial source for PMF isolation. Co-occurs with Tangeretin/Nobiletin.
Citrus sinensis (Sweet Orange)	Rutaceae	Fruit Peel	Low to Moderate	Common byproduct source; requires enrichment steps due to lower concentration.
Sapium insigne	Euphorbiaceae	Roots	Variable	Traditional medicinal source; distinct phytochemical background (diterpenes).
Bauhinia purpurea	Fabaceae	Leaves	Trace/Minor	Identified via LC-MS; complex matrix makes isolation challenging.
Achyrocline satureioides	Asteraceae	Inflorescence	Trace	Known for related methoxyflavones; serves as a secondary chemotaxonomic marker.

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Expert Insight: For preparative isolation, Citrus reticulata peels are the superior starting material due to the high density of oil glands where lipophilic PMFs and HPMFs accumulate.

Targeted Isolation Protocol

This workflow is designed to isolate lipophilic flavonols from complex plant matrices. It utilizes a polarity-gradient strategy to separate the target **3-Hydroxy-5,7,8-trimethoxyflavone** from highly non-polar essential oils and highly polar glycosides.

Phase I: Extraction and Primary Fractionation

Objective: Maximize recovery of aglycones while minimizing chlorophyll and glycoside co-extraction.

- Biomass Preparation:
 - Dry Citrus reticulata peels at 45°C to constant weight.
 - Pulverize to a particle size of 40–60 mesh. Rationale: Increases surface area without creating excessive fines that clog columns.
- Solvent Extraction:
 - Solvent: 95% Ethanol (EtOH).
 - Method: Ultrasound-Assisted Extraction (UAE) at 40 kHz, 30°C, 30 mins x 3 cycles.
 - Filtration: Vacuum filter through Whatman No. 1. Combine filtrates and evaporate to dryness (crude extract).
- Liquid-Liquid Partitioning (The "Clean-Up"):
 - Suspend crude extract in Distilled Water (1:10 w/v).

- Step A (Defatting): Partition with n-Hexane (3x).
 - Discard Hexane layer: Contains waxes, essential oils, and highly non-polar impurities.
- Step B (Target Recovery): Partition aqueous phase with Dichloromethane (DCM) or Ethyl Acetate (3x).
 - Keep Organic layer: Contains the target HPMFs (including **3-Hydroxy-5,7,8-trimethoxyflavone**).^{[1][2][3][4]}
 - Discard Aqueous layer: Contains sugars, glycosides, and tannins.

Phase II: Chromatographic Purification

Objective: Resolve the target flavonol from structurally similar PMFs (e.g., Nobiletin).

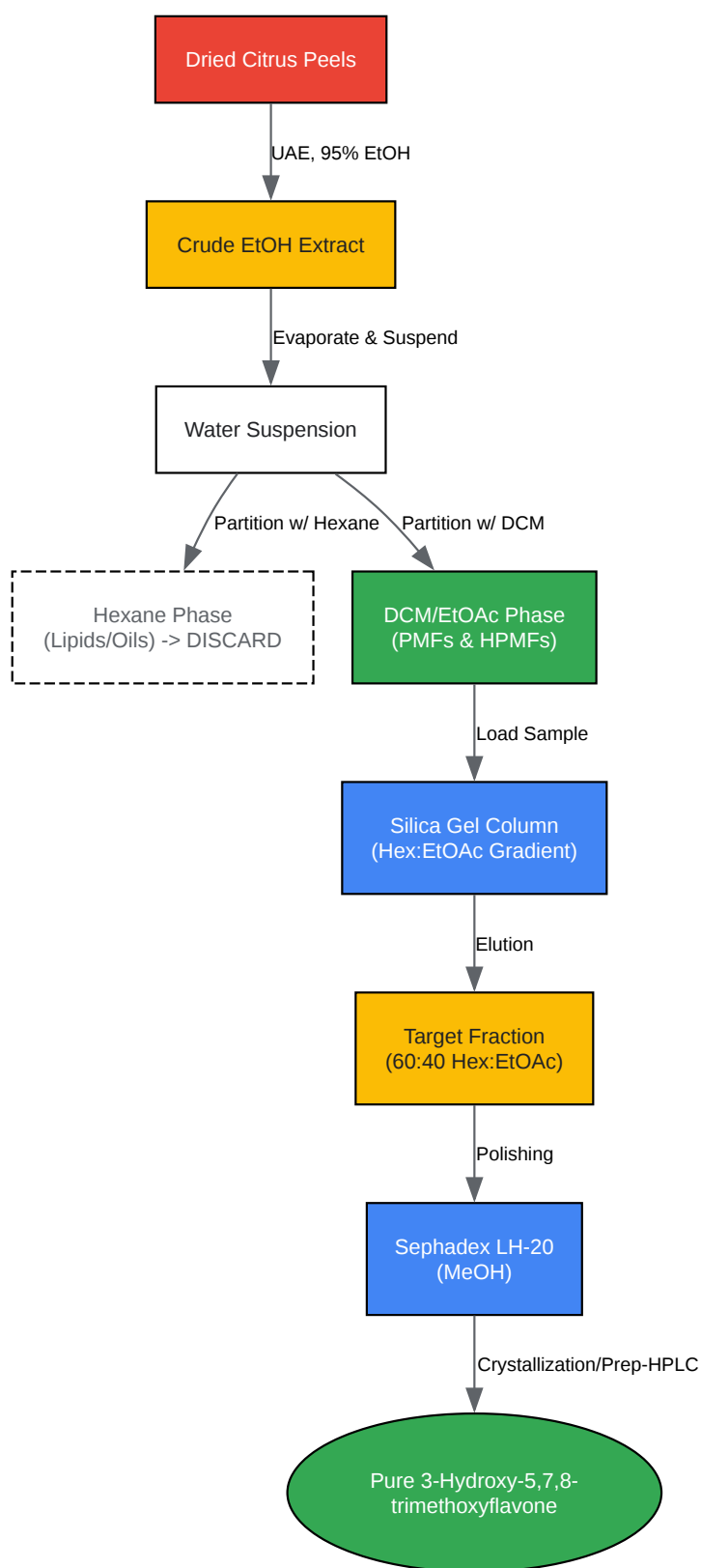
- Stationary Phase: Silica Gel 60 (230–400 mesh).
- Mobile Phase Gradient: n-Hexane : Ethyl Acetate (Hex:EtOAc).
 - Start: 90:10 (Elutes non-polar impurities).
 - Target Window: 70:30 to 60:40. The 3-OH group makes the target slightly more polar than fully methylated analogs.
- Monitoring: Thin Layer Chromatography (TLC).
 - Visualization: UV 365 nm (dark purple spot) and 254 nm (fluorescence quenching).
 - Reagent: Aluminum Chloride (AlCl_3) spray.
 - Diagnostic: The 3-OH group forms a complex with AlCl_3 , causing a bathochromic shift (bright yellow fluorescence under UV 365 nm), distinguishing it from fully methylated PMFs which do not complex as strongly.

Phase III: Final Polishing

- Size Exclusion: Sephadex LH-20 column (eluted with 100% Methanol).

- Purpose: Removes chlorophyll breakdown products and polymeric impurities.
- Crystallization or Prep-HPLC:
 - HPLC Conditions: C18 Column, Acetonitrile:Water (0.1% Formic Acid) gradient.[5]
 - Target: Collect peak corresponding to m/z 328 (positive mode $[M+H]^+$ 329).

Visualization: Isolation Workflow



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Caption: Step-by-step fractionation logic for isolating lipophilic flavonols from Citrus matrices.

Structural Elucidation and Validation

Trustworthiness in chemical isolation requires rigorous structural confirmation. The following spectral characteristics confirm the identity of **3-Hydroxy-5,7,8-trimethoxyflavone** (

, MW: 328.32).

Mass Spectrometry (ESI-MS)[6]

- Positive Mode ($[M+H]^+$): m/z 329.
- Fragmentation Pattern: Loss of methyl groups (-15 Da) and carbonyl (-28 Da) are typical.
 - Fragment ions: m/z 314
 - m/z 299

UV-Visible Spectroscopy[7]

- Band I: ~350–360 nm (cinnamoyl system).
- Band II: ~250–270 nm (benzoyl system).
- Shift Reagent ($AlCl_3$): A bathochromic shift in Band I (+30–60 nm) confirms the presence of the 3-hydroxyl or 5-hydroxyl group. Since position 5 is methoxylated (based on NMR), the shift is attributable to the 3-OH functionality.

Nuclear Magnetic Resonance (NMR)[7][8][9][10]

- NMR (Typical signals in $CDCl_3$):
 - ~12.0 ppm: Absent (confirms no free 5-OH; 5-OH usually appears as a sharp singlet downfield due to hydrogen bonding).

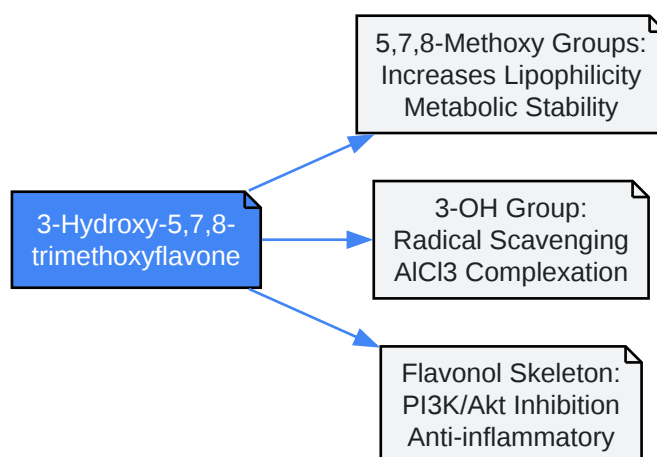
- ~6.0–7.0 ppm: Aromatic proton at C-6 (singlet, if C-8 is substituted).
- ~3.8–4.0 ppm: Three strong singlets integrating to 9H total (corresponding to at C-5, C-7, C-8).
- B-Ring Protons: Multiplets typical of a monosubstituted phenyl ring (if B-ring is unsubstituted) or specific patterns depending on B-ring hydroxylation (though this specific compound is often cited with an unsubstituted B-ring or specific B-ring methoxylation depending on the exact derivative; the core structure defined here assumes unsubstituted B-ring for the base name).

Biological Significance and Mechanisms

The **3-hydroxy-5,7,8-trimethoxyflavone** structure confers specific bioactivities distinct from its glycosylated counterparts.

- Membrane Interaction: The lipophilic methoxy groups facilitate penetration of the lipid bilayer, while the 3-OH group allows for hydrogen bonding with polar head groups.
- Anti-inflammatory Action: Inhibition of NO production and suppression of NF-
B signaling pathways.
- Metabolic Stability: The 5,7,8-methoxylation pattern protects the A-ring from rapid metabolic conjugation (glucuronidation), potentially enhancing oral bioavailability compared to 5,7-dihydroxyflavones.

Visualization: Structure-Activity Relationship



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Caption: Key structural features contributing to the pharmacological profile of the target molecule.

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